

Application Note: ¹H NMR Characterization of 2,3-Dihydroxy-6-Methoxybenzoic Acid

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Compound of Interest

Compound Name:	2,3-Dihydroxy-6-methoxybenzoic acid
CAS No.:	148460-90-6
Cat. No.:	B3241781

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Executive Summary

This application note details the protocol for the structural characterization of **2,3-dihydroxy-6-methoxybenzoic acid**, a secondary metabolite isolated from *Securidaca longepedunculata*. Due to the tetrasubstituted nature of the benzene ring and the presence of labile protons involved in intramolecular hydrogen bonding, this compound presents specific challenges in NMR profiling. This guide provides a validated workflow for distinguishing this specific regioisomer from related phenolic acids (e.g., gallic acid derivatives) using ¹H NMR, emphasizing solvent selection and specific coupling patterns.

Chemical Context & Structural Logic

The target molecule is a benzoic acid derivative with the following substitution pattern:

- C1: Carboxylic Acid (-COOH)[[1](#)]
- C2: Hydroxyl group (-OH) [Ortho to COOH]

- C3: Hydroxyl group (-OH) [Meta to COOH]
- C6: Methoxy group (-OCH₃) [Ortho to COOH]

Key Analytical Challenge: Distinguishing the 2,3-dihydroxy-6-methoxy substitution pattern from isomers like 2,4-dihydroxy-6-methoxy or 3,4-dihydroxy-5-methoxy derivatives. The definitive signature lies in the ortho-coupling of the remaining aromatic protons (H4 and H5) and the specific chemical shift environment of the methoxy group.

Experimental Protocol

Sample Preparation

Solvent Selection:

- Recommended: DMSO-d₆ or Acetone-d₆.
 - Reasoning: These polar aprotic solvents disrupt intermolecular hydrogen bonding, resulting in sharper peaks for the aromatic protons. DMSO-d₆ is preferred to visualize the labile phenolic/carboxylic protons, which often exchange too rapidly in Methanol-d₄.
- Not Recommended: Chloroform-d (CDCl₃).
 - Reasoning: Solubility of poly-hydroxy benzoic acids is often poor in CDCl₃. Furthermore, CDCl₃ promotes strong intramolecular hydrogen bonding (C2-OH ... O=C-OH), which can broaden signals and complicate integration.

Preparation Steps:

- Weigh 5–10 mg of the isolated compound into a clean vial.
- Add 600 µL of DMSO-d₆ (99.9% D).
- Sonicate for 60 seconds to ensure complete homogeneity.
- Transfer to a 5mm high-precision NMR tube.

Acquisition Parameters

To ensure quantitative accuracy and resolution of the aromatic AB system:

- Instrument: 400 MHz or higher (500/600 MHz recommended for resolving H4/H5 coupling).
- Pulse Sequence: zg30 (30° excitation pulse).
- Spectral Width (SW): 14–16 ppm (to capture downfield -COOH/-OH signals).
- Relaxation Delay (D1): ≥ 2.0 seconds (Ensure full relaxation of aromatic protons).
- Scans (NS): 64 (for ~5 mg sample) to achieve S/N > 200:1.
- Temperature: 298 K (25°C).

Results & Characterization Guide

¹H NMR Spectral Assignment (DMSO-d₆)

The spectrum is defined by three distinct regions: the downfield exchangeable protons, the aromatic AB system, and the aliphatic methoxy singlet.

Position	Chemical Shift (δ ppm)*	Multiplicity	Integral	Coupling (J Hz)	Assignment Logic
-COOH / -OH	9.0 – 14.0	Broad Singlet	3H	-	Highly variable. C2-OH often H-bonded to C1-COOH.
H-4	6.50 – 6.60	Doublet (d)	1H	$J \approx 8.8$ Hz	Ortho to C3-OH; Meta to C6-OMe.
H-5	6.65 – 6.75	Doublet (d)	1H	$J \approx 8.8$ Hz	Ortho to C6-OMe; Meta to C1-COOH.
6-OCH ₃	3.75 – 3.85	Singlet (s)	3H	-	Characteristic methoxy on aromatic ring.

*Note: Exact shifts may vary ± 0.05 ppm depending on concentration and water content in DMSO.

Detailed Mechanistic Analysis

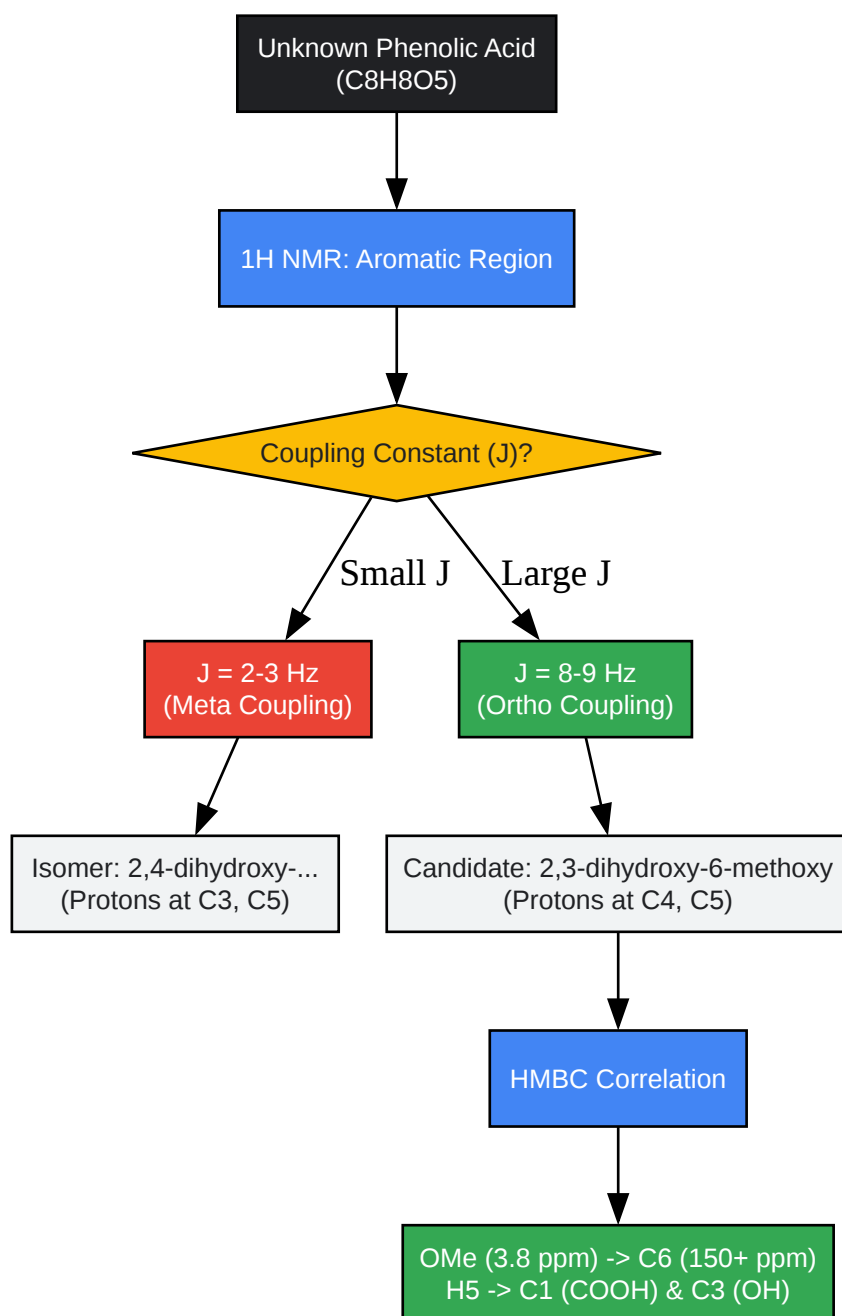
- The Aromatic AB System (H4 & H5):
 - The presence of two protons at C4 and C5 creates a classic AB spin system.
 - Because they are adjacent (ortho), they exhibit a coupling constant (3J) of approximately 8.8 Hz.
 - Differentiation: If the protons were meta (e.g., in a 2,4-dihydroxy-5-methoxy isomer), the coupling constant would be significantly smaller ($^4J \approx 2\text{--}3$ Hz). This 8.8 Hz coupling is the primary confirmation of the 4,5-unsubstituted backbone.
- The Methoxy Signal:

- The sharp singlet at ~3.80 ppm confirms the presence of the O-methyl group.
- Its position at C6 is confirmed by the shielding effect it exerts on H5 (ortho position).
- Labile Protons:
 - In DMSO-d6, you may observe distinct signals for the phenolic OH groups if the sample is dry. The C2-OH often appears further downfield due to the "salicylic effect" (hydrogen bonding to the carbonyl oxygen).

Structural Validation Workflow

To definitively prove the structure and rule out regioisomers, the following logic pathway is applied.

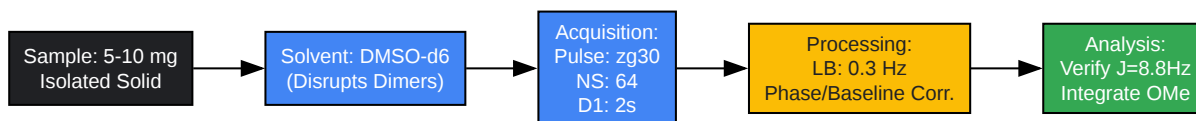
Visualization: Structural Logic Tree



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Figure 1: Decision tree for distinguishing **2,3-dihydroxy-6-methoxybenzoic acid** from meta-coupled isomers.

Visualization: Experimental Workflow



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Figure 2: Step-by-step experimental protocol for high-fidelity NMR acquisition.

References

- Meli, A. L., et al. (2007).[2][3] Securidacaxanthonones B and C, xanthonones from Securidaca longepedunculata (Polygalaceae).[4][5] *Planta Medica*, 73(1), 199–202.
 - Context: Primary isolation paper identifying 3-hydroxy-6-methoxysalicylic acid (**2,3-dihydroxy-6-methoxybenzoic acid**).
- Meyer, J. J. M., et al. (2008).[3][4] Novel xanthonones from Securidaca longepedunculata with activity against erectile dysfunction.[4] *Journal of Ethnopharmacology*, 119(3), 599-603.
 - Context: Confirmatory spectral data and bioactivity context for the metabolite.[2][4][5][6]
- Gottlieb, H. E., Kotlyar, V., & Nudelman, A. (1997). NMR Chemical Shifts of Common Laboratory Solvents as Trace Impurities. *The Journal of Organic Chemistry*, 62(21), 7512–7515.
 - Context: Standard reference for calibrating residual solvent peaks (DMSO-d6)

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Sources

- 1. np-mrd.org [np-mrd.org]
- 2. researchgate.net [researchgate.net]

- [3. researchgate.net \[researchgate.net\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
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